

Spectroscopic Characterization of DL- β -Phenylalanine: An In-depth Technical Guide

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Compound of Interest

Compound Name: *DL-beta-Phenylalanine*

CAS No.: *3646-50-2*

Cat. No.: *B3424683*

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This guide provides a comprehensive technical overview of the spectroscopic methods used to characterize DL- β -phenylalanine. Tailored for researchers, scientists, and professionals in drug development, this document delves into the principles, experimental protocols, and data interpretation of key spectroscopic techniques, ensuring a thorough understanding of the molecule's structural and electronic properties.

Introduction: The Significance of DL- β -Phenylalanine Characterization

DL- β -Phenylalanine, a non-proteinogenic amino acid, is a crucial building block in the synthesis of various pharmaceuticals and peptidomimetics. Its structural distinction from its α -isomer, with the amino group attached to the β -carbon of the propyl chain, imparts unique conformational and biological properties. Accurate and comprehensive characterization is paramount for quality control, structural elucidation, and understanding its interactions in biological systems. Spectroscopic techniques offer a powerful, non-destructive suite of tools for this purpose. This guide will explore the application of Nuclear Magnetic Resonance (NMR) Spectroscopy, Vibrational Spectroscopy (Infrared and Raman), Ultraviolet-Visible (UV-Vis) Spectroscopy, and Mass Spectrometry (MS) in the detailed analysis of DL- β -Phenylalanine.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Elucidating the Molecular Skeleton

NMR spectroscopy is an unparalleled technique for providing detailed information about the carbon-hydrogen framework of a molecule. For DL- β -phenylalanine, ^1H and ^{13}C NMR are fundamental for confirming its identity and purity.

Causality in Experimental Choices:

The choice of a deuterated solvent is critical. Deuterated water (D_2O) is often used for its ability to exchange with labile protons (e.g., $-\text{NH}_2$ and $-\text{COOH}$), which can simplify the spectrum by removing their signals.^[1] Dimethyl sulfoxide- d_6 (DMSO-d_6) can also be employed, and in this case, the labile protons are typically observed. The choice depends on the specific information sought by the researcher.

Experimental Protocol: ^1H and ^{13}C NMR

Objective: To determine the chemical environment of the hydrogen and carbon atoms in the molecule.^[1]

Methodology:

- Sample Preparation: Dissolve 5-10 mg of DL- β -phenylalanine in 0.5-0.7 mL of a suitable deuterated solvent (e.g., D_2O or DMSO-d_6).^[1]
- ^1H NMR Acquisition:
 - Acquire a standard one-dimensional ^1H NMR spectrum.
 - Typical parameters include 16-32 scans, a relaxation delay of 1-2 seconds, and a spectral width of 10-15 ppm.^[1]
 - Reference the spectrum to the residual solvent peak or an internal standard like tetramethylsilane (TMS).
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C NMR spectrum.

- Typical parameters include 1024-4096 scans, a relaxation delay of 2-5 seconds, and a spectral width of 200-250 ppm.[1]
- Reference the spectrum to the solvent peak.

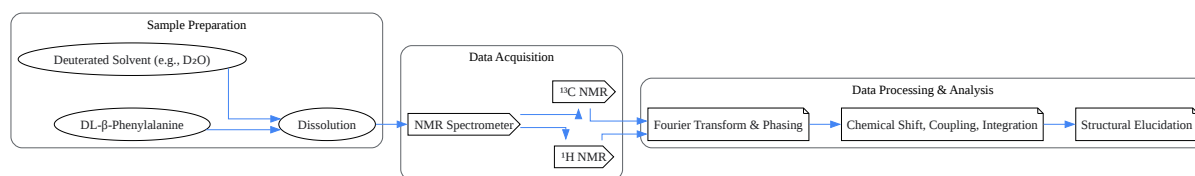
Data Presentation: Expected NMR Chemical Shifts

Atom	¹ H Chemical Shift (δ, ppm) (in D ₂ O)	¹³ C Chemical Shift (δ, ppm) (in D ₂ O)	Multiplicity	Coupling Constants (J, Hz)
α-CH	~2.8 - 3.0	~40-45	dd	J(Hα, Hβ) ≈ 6-8, J(Hα, Hα') ≈ 14-16
α'-CH	~2.8 - 3.0	~40-45	dd	J(Hα', Hβ) ≈ 6-8, J(Hα', Hα) ≈ 14-16
β-CH	~4.0 - 4.2	~50-55	t	J(Hβ, Hα) ≈ 6-8
Aromatic CH	~7.2 - 7.4	~127-130	m	-
Quaternary Aromatic C	-	~135-140	-	-
Carbonyl C	-	~175-180	-	-

Note: Chemical shifts are approximate and can vary depending on the solvent, pH, and temperature.

Interpretation of NMR Spectra

The ¹H NMR spectrum will show distinct signals for the aromatic protons, the β-proton, and the diastereotopic α-protons. The coupling patterns (multiplicities) and integration values are key to assigning these signals. The ¹³C NMR spectrum provides information on the number of unique carbon environments, with the carbonyl carbon appearing at the lowest field. Two-dimensional NMR techniques, such as COSY and HSQC, can be employed for unambiguous assignment of all proton and carbon signals.[2]



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Caption: Workflow for NMR Spectroscopic Analysis of DL-β-Phenylalanine.

Vibrational Spectroscopy: Probing Functional Groups and Molecular Structure

Vibrational spectroscopy, encompassing Infrared (IR) and Raman techniques, provides a molecular fingerprint by probing the vibrational modes of functional groups. These methods are highly sensitive to molecular structure, conformation, and intermolecular interactions like hydrogen bonding.^{[3][4]}

Causality in Experimental Choices:

For solid-state analysis, Attenuated Total Reflectance (ATR) is often preferred for IR spectroscopy due to its minimal sample preparation.^[1] For Raman spectroscopy, a non-resonant laser wavelength is chosen to avoid fluorescence. The combination of both IR and Raman is powerful, as some vibrational modes that are weak in the IR spectrum may be strong in the Raman spectrum, and vice versa.

Experimental Protocol: FT-IR and FT-Raman

Objective: To identify the functional groups and obtain structural information.^[1]

Methodology:

- FT-IR (ATR):
 - Place a small amount of solid DL- β -phenylalanine directly onto the ATR crystal.
 - Record a background spectrum of the clean, empty ATR crystal.
 - Record the sample spectrum, typically over a range of 4000-400 cm^{-1} , co-adding 16-32 scans to enhance the signal-to-noise ratio.[\[1\]](#)
- FT-Raman:
 - Place the sample in a suitable holder (e.g., a glass capillary).
 - Irradiate the sample with a laser (e.g., 1064 nm).
 - Collect the scattered radiation and analyze it with a spectrometer.

Data Presentation: Characteristic Vibrational Frequencies

Vibrational Mode	Expected IR Frequency (cm^{-1}) **	Expected Raman Frequency (cm^{-1}) **
N-H stretching ($\text{NH}_2/\text{NH}_3^+$)	3200-3400 (broad)	Weak
Aromatic C-H stretching	3000-3100	3000-3100
Aliphatic C-H stretching	2850-3000	2850-3000
C=O stretching (COOH)	~1700-1750	~1700-1750
Asymmetric COO^- stretching	~1550-1610	Weak
N-H bending ($\text{NH}_2/\text{NH}_3^+$)	~1500-1650	-
Aromatic C=C stretching	~1450-1600	~1600 (strong)
Symmetric COO^- stretching	~1400-1450	~1400-1450
Phenyl ring breathing	Weak	~1004 (very strong) [5]

Note: Frequencies are approximate and can be influenced by the physical state (solid, solution) and intermolecular interactions.

Interpretation of Vibrational Spectra

The IR spectrum of DL- β -phenylalanine is expected to show a broad band in the 3400-2500 cm^{-1} region, characteristic of O-H and N-H stretching in the zwitterionic form. The presence of strong absorptions around 1600 cm^{-1} and 1400 cm^{-1} corresponds to the asymmetric and symmetric stretching of the carboxylate group (COO^-), respectively.[3] The Raman spectrum is particularly useful for identifying the aromatic ring, which exhibits a very strong and sharp "ring breathing" mode at approximately 1004 cm^{-1} . [5][6]

Ultraviolet-Visible (UV-Vis) Spectroscopy: Analyzing the Phenyl Chromophore

UV-Vis spectroscopy provides information about the electronic transitions within a molecule. For DL- β -phenylalanine, the absorption of UV light is dominated by the $\pi \rightarrow \pi^*$ transitions of the phenyl group.

Causality in Experimental Choices:

The choice of solvent is crucial as it can influence the fine structure of the absorption spectrum. A non-absorbing solvent in the region of interest, such as water or ethanol, is typically used. The concentration of the solution must be carefully controlled to ensure that the absorbance falls within the linear range of the Beer-Lambert law.

Experimental Protocol: UV-Vis Spectroscopy

Objective: To determine the absorption maxima and molar absorptivity.

Methodology:

- Sample Preparation: Prepare a dilute solution of DL- β -phenylalanine in a suitable UV-transparent solvent (e.g., water).
- Data Acquisition:
 - Record a baseline spectrum of the solvent.

- Record the absorption spectrum of the sample solution, typically from 200 to 400 nm.

Data Presentation: UV-Vis Absorption Data

Parameter	Expected Value
$\lambda_{\text{max 1}}$	~258 nm ^[7]
$\lambda_{\text{max 2}}$	~198 nm ^[7]
Molar Absorptivity (ϵ) at 258 nm	~200 M ⁻¹ cm ⁻¹

Interpretation of UV-Vis Spectrum

The UV spectrum of DL- β -phenylalanine shows a characteristic absorption band around 258 nm, which is attributed to the $\pi \rightarrow \pi^*$ electronic transition of the benzene ring.^{[7][8]} A more intense absorption is observed at shorter wavelengths, around 198 nm.^[7] The position and intensity of these bands can be influenced by the solvent polarity and pH.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry is a powerful analytical technique for determining the molecular weight of a compound and providing structural information through fragmentation analysis.

Causality in Experimental Choices:

Electrospray ionization (ESI) is a soft ionization technique well-suited for analyzing amino acids, as it typically produces the protonated molecule $[M+H]^+$ or the deprotonated molecule $[M-H]^-$ with minimal fragmentation. Collision-induced dissociation (CID) can then be used to induce fragmentation and obtain structural information.

Experimental Protocol: Mass Spectrometry

Objective: To determine the molecular weight and fragmentation pattern.^[1]

Methodology:

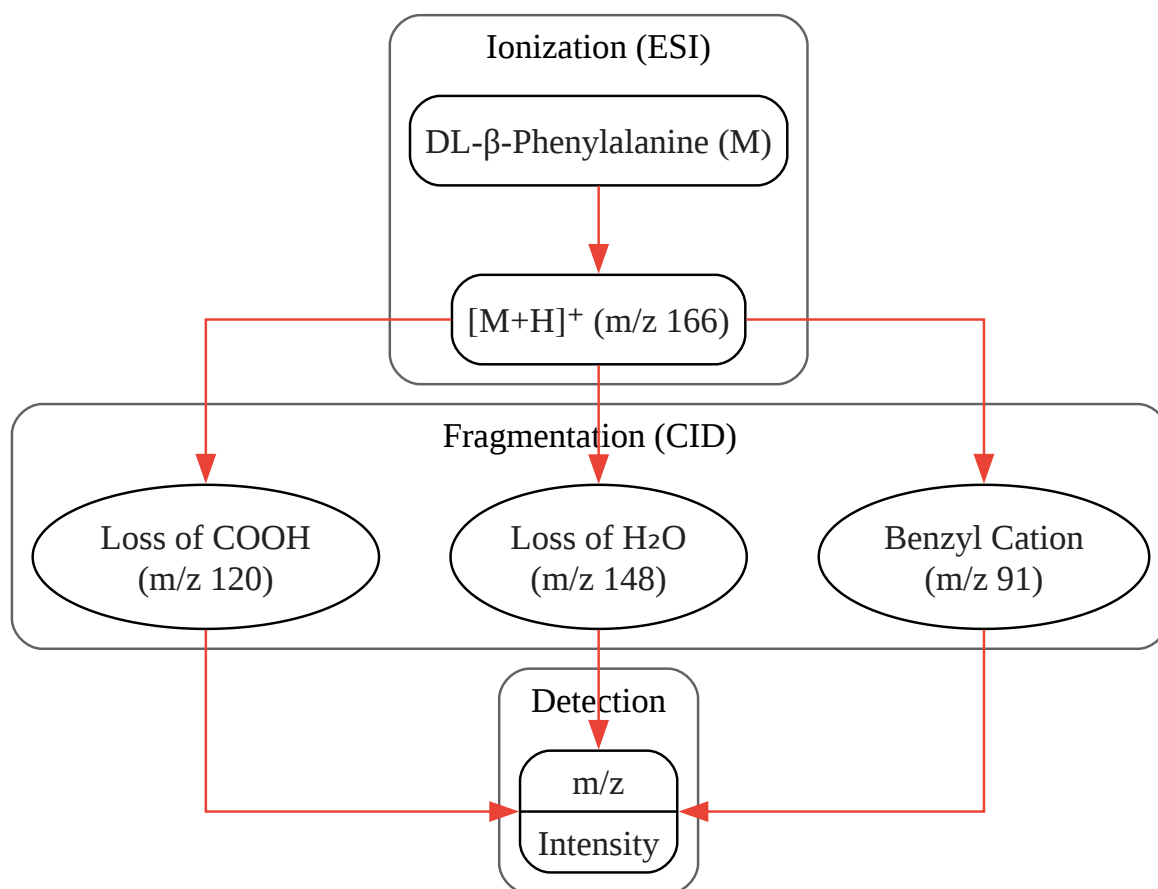
- Sample Preparation: Prepare a dilute solution of DL-β-phenylalanine in a suitable solvent (e.g., methanol/water).
- Data Acquisition (ESI-MS):
 - Infuse the sample solution into the ESI source.
 - Acquire the mass spectrum in positive or negative ion mode.
- Data Acquisition (MS/MS):
 - Select the precursor ion (e.g., $[M+H]^+$) in the first mass analyzer.
 - Induce fragmentation in a collision cell.
 - Analyze the fragment ions in the second mass analyzer.

Data Presentation: Expected Mass Spectrometric Data

Ion	Expected m/z	Description
$[M+H]^+$	166.08	Protonated molecule
$[M-H]^-$	164.07	Deprotonated molecule
$[M+H - H_2O]^+$	148.07	Loss of water
$[M+H - COOH]^+$	120.08	Loss of the carboxyl group[9]
$C_7H_7^+$	91.05	Benzyl cation (side chain)[9]

Interpretation of Mass Spectra

The full scan mass spectrum will confirm the molecular weight of DL-β-phenylalanine (165.19 g/mol) through the observation of the protonated or deprotonated molecular ion. The tandem mass (MS/MS) spectrum will reveal characteristic fragmentation patterns. Common fragmentation pathways for phenylalanine and its derivatives include the loss of the carboxyl group and the formation of the benzyl cation, which corresponds to the side chain.[9][10]



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Caption: Logical Flow of Mass Spectrometric Analysis of DL-β-Phenylalanine.

Conclusion

The spectroscopic characterization of DL-β-phenylalanine is a multi-faceted process that leverages the strengths of various analytical techniques. NMR spectroscopy provides an intricate map of the molecular framework, while vibrational spectroscopy offers a detailed fingerprint of its functional groups and structure. UV-Vis spectroscopy confirms the presence of the aromatic chromophore, and mass spectrometry unequivocally determines its molecular weight and fragmentation behavior. By integrating the data from these complementary methods, researchers and drug development professionals can achieve a comprehensive and unambiguous characterization of this important molecule, ensuring its quality, purity, and suitability for its intended applications.

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